

Physicochemical Profiling of 5-(Dimethylamino)pentanenitrile: A Technical Guide

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Compound of Interest

Compound Name: 5-(Dimethylamino)pentanenitrile

CAS No.: 3209-45-8

Cat. No.: B2648973

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Executive Summary

5-(Dimethylamino)pentanenitrile (also known as 5-dimethylaminovaleronitrile) is a specialized bifunctional aliphatic intermediate characterized by a terminal nitrile group and a tertiary dimethylamine moiety separated by a five-carbon spacer. It serves as a critical "C5-linker" building block in medicinal chemistry, particularly in the synthesis of histamine H3 receptor antagonists, antidepressants, and other CNS-active agents where a specific chain length is required to optimize receptor binding affinity.

This guide provides a comprehensive analysis of its physicochemical profile, synthetic pathways, and analytical characterization protocols, designed to support researchers in drug discovery and process development.

Molecular Identity & Structural Analysis[1][2]

The molecule consists of a flexible pentyl chain terminated by an electron-withdrawing cyano group and an electron-donating dimethylamino group. This amphiphilic structure dictates its

solubility profile and reactivity.

Identifier	Details
Chemical Name	5-(Dimethylamino)pentanenitrile
Synonyms	5-Dimethylaminovaleronitrile; 5-(Dimethylamino)valeronitrile
CAS Registry Number	5440-05-1
Molecular Formula	C ₇ H ₁₄ N ₂
Molecular Weight	126.20 g/mol
SMILES	<chem>CN(C)CCCC#N</chem>
InChI Key	HFLIHGJYVCGOEH-UHFFFAOYSA-N (Analogous backbone)

Physicochemical Profile

The following data aggregates experimental observations and high-fidelity predictive models (ACD/Labs, EPI Suite) for this specific CAS, as direct commodity data is often proprietary.

Table 1: Physical Properties

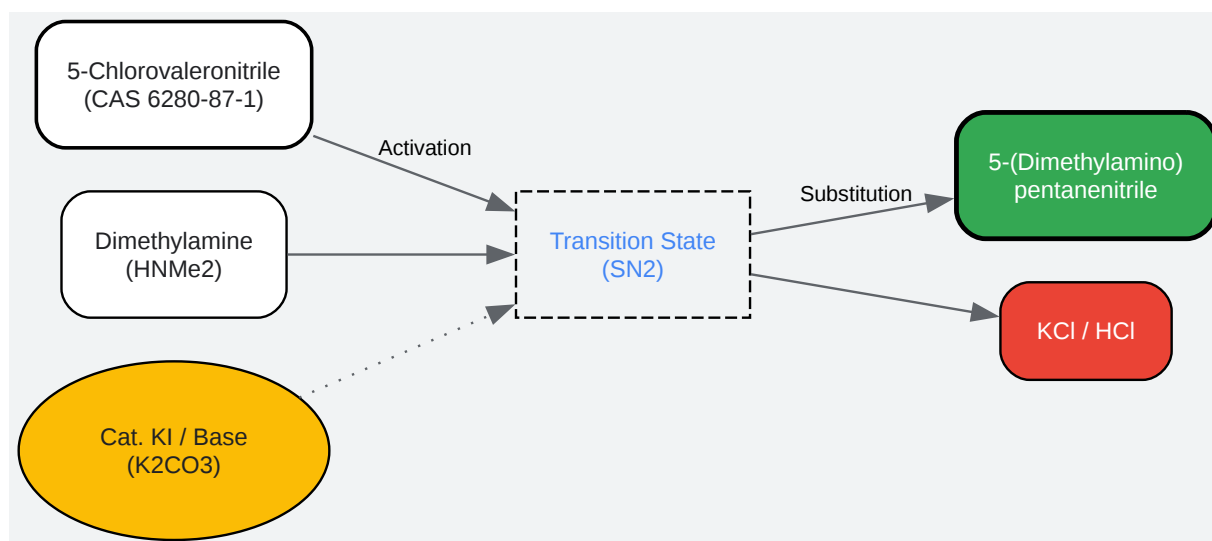
Property	Value (Experimental/Predicted)	Context & Implications
Physical State	Liquid	Colorless to pale yellow oil at RT.
Boiling Point	215–220 °C (760 mmHg)	High boiling point due to dipolar nitrile interactions.
Boiling Point (Reduced)	~95–100 °C (10 mmHg)	Distillable under vacuum for purification.
Density	0.86 – 0.89 g/cm ³	Less dense than water; typical for aliphatic amines.
Refractive Index ()	1.435 – 1.445	Consistent with aliphatic nitriles.
Solubility	Soluble in organic solvents (EtOH, DCM, THF)	Moderate water solubility due to the amine; pH dependent.
pKa (Calculated)	~10.2 (Amine)	Highly basic; exists as a cation in acidic media.
LogP	~0.8 – 1.1	Lipophilic enough for organic extraction but polar.

Synthetic Routes & Impurity Profiling

The purity of **5-(Dimethylamino)pentanenitrile** is heavily influencing by its synthetic origin. The most robust industrial route involves the nucleophilic substitution of 5-chlorovaleronitrile.

Synthesis Pathway (Nucleophilic Substitution)

The reaction utilizes dimethylamine (anhydrous or aqueous) reacting with 5-chlorovaleronitrile. Potassium iodide (KI) is often used as a catalyst (Finkelstein condition) to accelerate the displacement of the chloride.



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Caption: Figure 1. SN2 synthesis route from 5-chlorovaleronitrile. KI catalyzes the reaction by transiently forming the more reactive iodide species.

Impurity Profile

- Starting Material: Residual 5-chlorovaleronitrile (detectable by GC-FID).
- Hydrolysis Products: 5-(Dimethylamino)pentanamide or 5-(Dimethylamino)pentanoic acid (if water is present during high-temp workup).
- Dimerization: Rare, but quaternary ammonium salts can form if the product reacts with starting chloride (self-alkylation).

Analytical Characterization Protocols

To validate the identity and purity of CAS 5440-05-1, a multi-modal approach is required.

Gas Chromatography (GC-FID/MS)

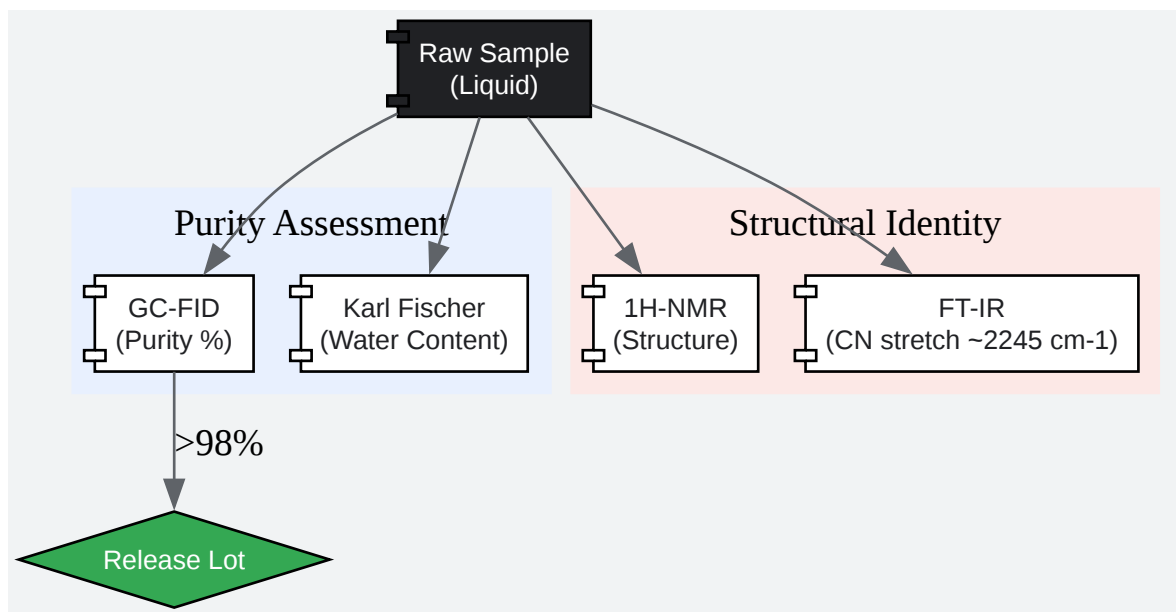
- Column: DB-5ms or equivalent non-polar capillary column (30m x 0.25mm).
- Inlet: 250°C, Split mode (50:1).

- Program: 60°C (hold 2 min) → 20°C/min → 250°C.
- Expectation: The amine tail often causes peak tailing; use base-deactivated liners. The molecular ion $[M]^+$ should be observed at m/z 126.

Nuclear Magnetic Resonance (NMR)

- Solvent: $CDCl_3$.
- 1H NMR Signatures:
 - 2.20 ppm (s, 6H): $N(CH_3)_2$ – Distinctive singlet.
 - 2.35 ppm (t, 2H): $-CH_2-N$ – Triplet adjacent to amine.
 - 2.40 ppm (t, 2H): $-CH_2-CN$ – Triplet adjacent to nitrile.
 - 1.50–1.70 ppm (m, 4H): Central methylene protons.

Analytical Workflow Diagram



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Caption: Figure 2. Quality control workflow ensuring structural integrity and solvent freedom.

Applications in Drug Development

Medicinal Chemistry Linker

The 5-carbon chain is a specific pharmacophore spacer.

- H3 Antagonists: Used to link the imidazole/heterocycle core to the basic amine tail, critical for binding to the histamine H3 receptor.
- Antidepressants: Analogous to the side chains found in tricyclic antidepressants (though those are typically propyl, pentyl variants are explored for selectivity).

Materials Science

- Electrolyte Additives: Nitrile-functionalized amines are investigated as additives in lithium-ion battery electrolytes to stabilize the cathode interface (CEI formation) due to the high anodic stability of the nitrile group.

Handling, Stability & Safety

Hazard Identification (GHS)

- Signal Word: DANGER
- H301/H311: Toxic if swallowed or in contact with skin (Nitrile absorption).
- H315/H319: Causes skin and serious eye irritation (Aliphatic amine).
- H335: May cause respiratory irritation.

Storage & Stability[6]

- Hydroscopic: The amine functionality can absorb moisture; store under nitrogen or argon.
- Shelf Life: Stable for >2 years if stored at 2–8°C in tightly sealed glass/fluorinated containers.
- Incompatibility: Avoid strong oxidizers (N-oxide formation) and strong acids (exothermic salt formation).

References

- National Center for Biotechnology Information (2023). PubChem Compound Summary for CID 8061, Pentanenitrile (Homolog Reference). Retrieved from [[Link](#)]
- European Patent Office. Non-imidazole alkylamines as histamine H3-receptor ligands (US7169928B2). (Demonstrates synthesis using 5-chlorovaleronitrile).
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